

Technical Guide: Safety Data for 1,1-Dichloro-2,2-dimethylpropane

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Compound of Interest

Compound Name: 1,1-Dichloro-2,2-dimethylpropane

Cat. No.: B13094440

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Disclaimer: This document is intended for researchers, scientists, and drug development professionals. The information provided is based on available safety data sheets. For many specific metrics related to **1,1-Dichloro-2,2-dimethylpropane**, data is not available in the public domain. Always consult the original Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

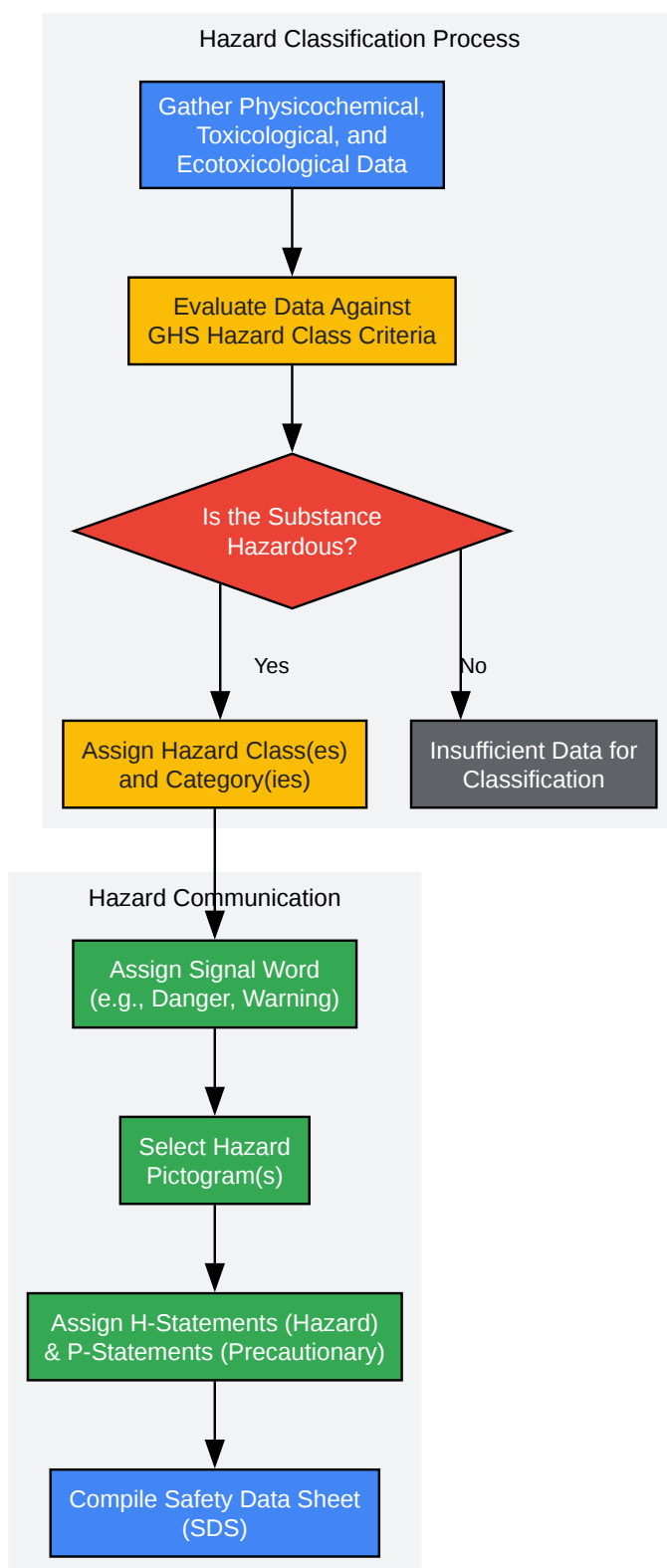
Section 1: Chemical Identification

This section provides the basic identification details for **1,1-Dichloro-2,2-dimethylpropane**.

Identifier	Data
Chemical Name	1,1-Dichloro-2,2-dimethylpropane
CAS Number	29559-54-4[1][2]
Molecular Formula	C5H10Cl2[3]
Synonyms	Neopentylidene dichloride, 1,1-dichloro-2,2-dimethyl-propane[1]
Recommended Use	Industrial and scientific research[1]

Section 2: Hazard Identification

Based on available documentation, a definitive GHS classification for **1,1-Dichloro-2,2-dimethylpropane** is not provided. The process for hazard classification is a systematic evaluation of available data against established criteria.



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Caption: General workflow for GHS hazard classification and communication.

- GHS Label Elements: Pictograms, signal words, and hazard/precautionary statements are not available as a formal classification has not been determined in the reviewed sources[1].
- Other Hazards: No information available on other hazards[1].

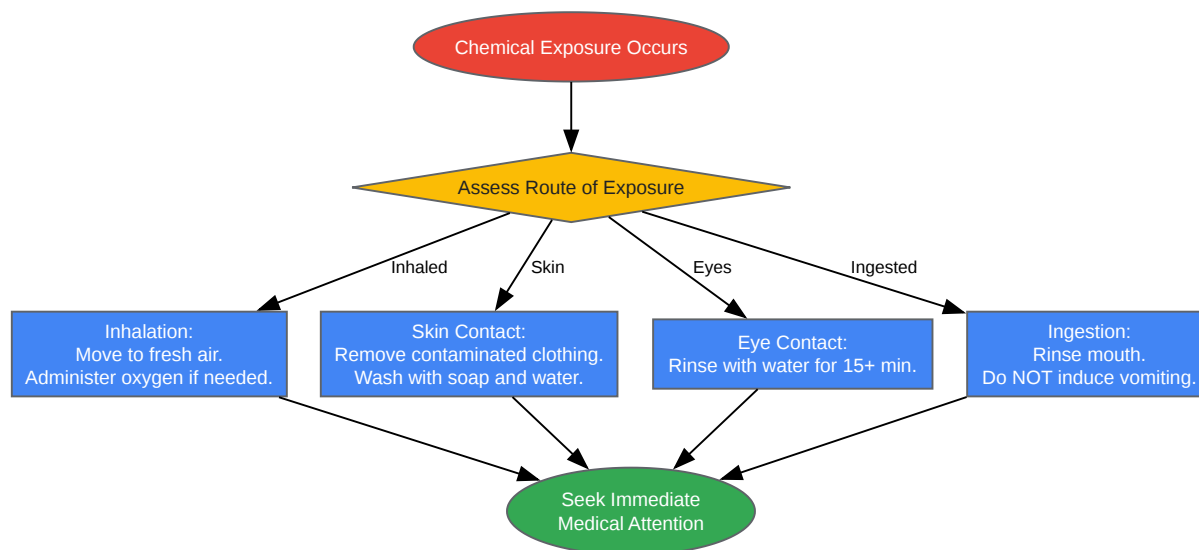
Section 3: Composition and Information on Ingredients

Component	CAS Number	Concentration
1,1-Dichloro-2,2-dimethylpropane	29559-54-4	100%[1]

Section 4: First-Aid Measures

The following are general first-aid measures. If exposure occurs, seek immediate medical attention.

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled[1].
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water[1].
- Eye Contact: Rinse eyes with pure water for at least 15 minutes. Consult a doctor[1].
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person[1].



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Caption: Decision workflow for first-aid response to chemical exposure.

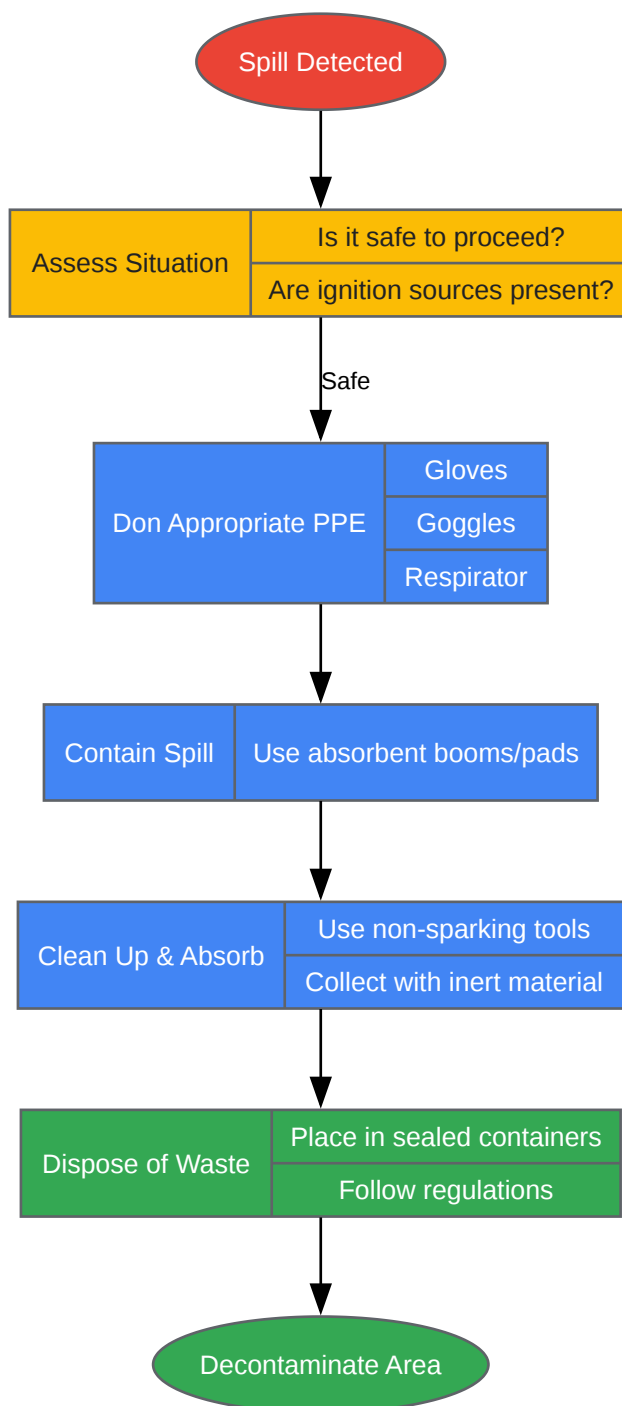
Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam[1].
- Specific Hazards: Specific hazards arising from the chemical are not available. Vapors of similar chlorinated compounds may form explosive mixtures with air[4].
- Protective Equipment: Fire-fighters should wear a self-contained breathing apparatus (SCBA) and full protective gear[1].

Section 6: Accidental Release Measures

- Personal Precautions: Avoid breathing vapors, mist, or gas. Ensure adequate ventilation and wear personal protective equipment, including chemical-impermeable gloves. Remove all sources of ignition and evacuate personnel to safe areas[1].
- Environmental Precautions: Prevent the substance from entering drains or waterways[1].

- Methods for Cleaning Up: Contain the spill and collect with a suitable absorbent material. Dispose of the collected material in accordance with local, state, and federal regulations. Use spark-proof tools and explosion-proof equipment[1].



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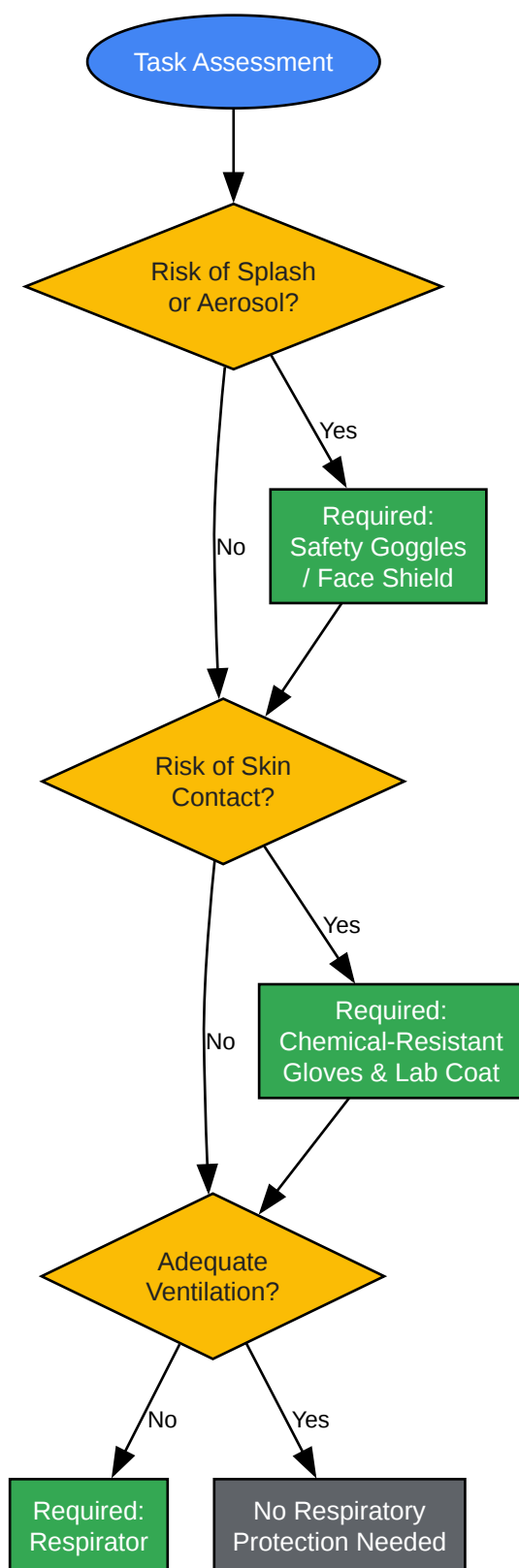
Caption: Logical workflow for responding to a chemical spill.

Section 7: Handling and Storage

- **Safe Handling:** Handle in a well-ventilated area. Wear suitable protective clothing and avoid contact with skin and eyes. Prevent fire caused by electrostatic discharge and use non-sparking tools[1]. Keep away from heat, sparks, and open flames.
- **Safe Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials and foodstuff containers[1].

Section 8: Exposure Controls and Personal Protection

- **Exposure Limits:** Occupational exposure limit values are not available[1].
- **Engineering Controls:** Ensure adequate ventilation, especially in confined areas. Use explosion-proof electrical and ventilating equipment[5].
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear tightly fitting safety goggles[1].
 - **Skin Protection:** Wear impervious, flame-resistant clothing and chemical-resistant gloves[1].
 - **Respiratory Protection:** If exposure limits are exceeded or irritation occurs, use a full-face respirator[1].



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